

An Examination of "Antibacterial Compound 2": A Multifaceted Designation in Drug Discovery

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Compound of Interest

Compound Name: *Antibacterial compound 2*

Cat. No.: *B12299330*

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The term "**Antibacterial compound 2**" is not a unique identifier for a single chemical entity. Instead, it appears in scientific literature and commercial listings to describe several distinct molecules with antimicrobial properties. This technical overview synthesizes the publicly available information on various substances designated as "**Antibacterial compound 2**," providing researchers, scientists, and drug development professionals with a comparative analysis of their reported activities and, where available, their mechanisms of action and experimental protocols.

2-Hydroxy Indole Propanamide from *Lactobacillus plantarum*

A novel antibacterial compound, 2-hydroxy indole propanamide, has been isolated from *Lactobacillus plantarum* found in idli batter. This low molecular weight compound (204 daltons) has demonstrated a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, suggesting its potential for clinical applications.[\[1\]](#)

In Vitro Activity

The compound exhibits significant antibacterial properties, as detailed in the table below.

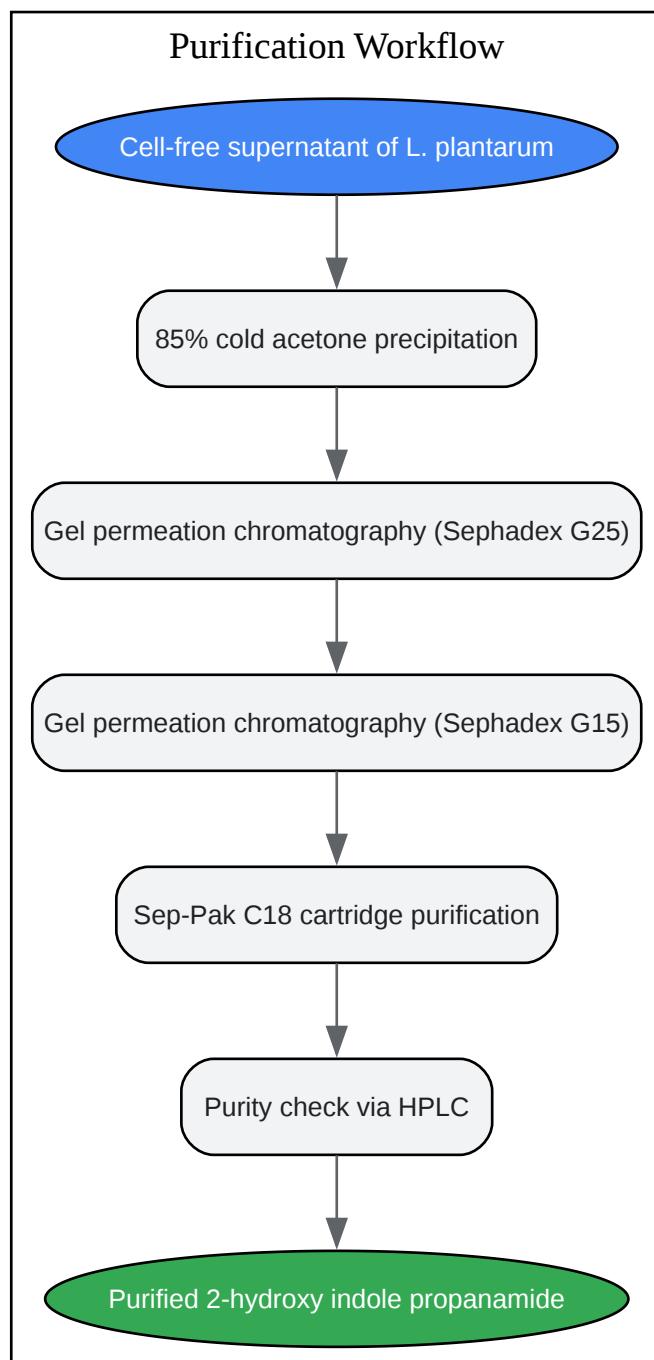
Bacterial Strain	Activity
Gram-positive organisms	Active [1]
Gram-negative organisms	Active [1]

Further quantitative data on Minimum Inhibitory Concentrations (MICs) were not available in the reviewed literature.

Experimental Protocols

Isolation and Purification of 2-Hydroxy Indole Propanamide:

The isolation protocol for this compound involves a multi-step process to purify it from the cell-free supernatant of *Lactobacillus plantarum* cultures.[\[1\]](#)



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Caption: Workflow for the isolation and purification of 2-hydroxy indole propanamide.

Structural Elucidation:

The structure of the purified compound was determined using a combination of spectroscopic techniques.^[1]

Analytical Method	Purpose
LC-MS	Determination of molecular weight
H ¹ NMR in D ₂ O	Elucidation of proton structure
C ¹³ NMR in D ₂ O	Elucidation of carbon skeleton
FTIR	Identification of functional groups
Proton NMR in DMSO followed by D ₂ O	Confirmation of hydroxyl functional group

A Fungicidal Compound in 1-H-Indole-3-pyrazolamide Derivatives Research

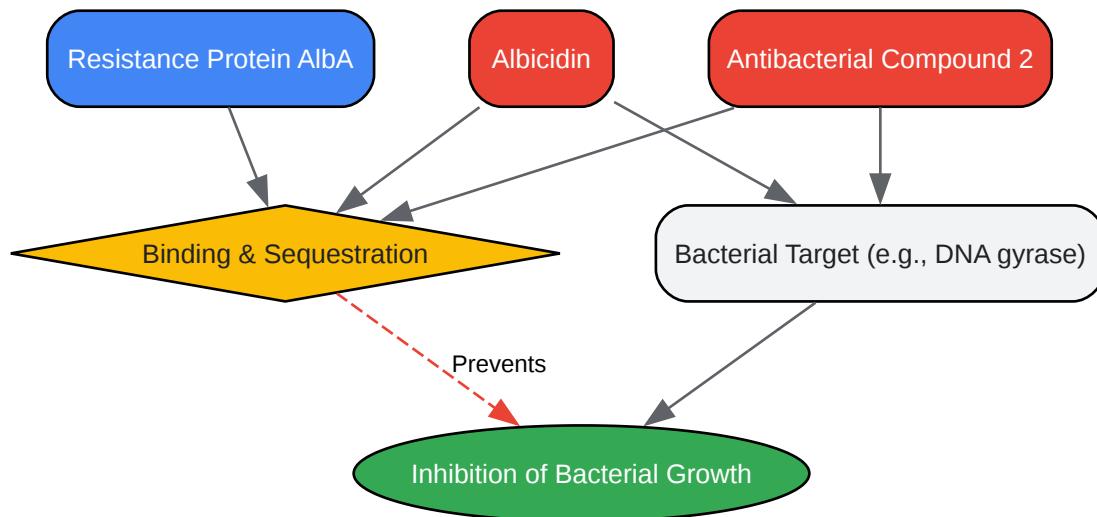
In the context of research into 1-H-Indole-3-pyrazolamide derivatives as potential agricultural antibacterial agents, "**Antibacterial compound 2**" is mentioned as a fungicide.^[2] This particular study focused on the development of compounds with activity against phytopathogenic bacteria, and "compound 2" was used as a reference point or a comparative substance.^[2] No further details on its specific spectrum of activity or mechanism of action were provided in the available search results.

A Ligand for the Albicidin Resistance Protein AlbA

Another reference to a potent "**Antibacterial compound 2**" emerges from studies on the antibiotic albicidin and its resistance mechanisms. This compound is described as being strongly antibacterial and capable of binding to AlbA, a protein that confers resistance to albicidin in *Klebsiella oxytoca*.^[3] The binding of "compound 2" to AlbA was confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy, which showed a characteristic signal pattern similar to that observed when albicidin binds to the protein.^[3] This suggests that "compound 2" may share structural similarities with albicidin or at least possesses the necessary motifs for recognition and binding by the AlbA resistance protein.

Logical Relationship of Resistance Mechanism

The interaction between "Antibacterial compound 2," albicidin, and the resistance protein AlbA can be visualized as follows:



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Caption: Interaction between antibacterial compounds and the AlbA resistance protein.

Rosmarinic Acid from *Prunella vulgaris*

In a study investigating the antibacterial properties of *Prunella vulgaris* (common self-heal) flower extract, the isolated active component was identified as 2-(E)-3-(3,4-dihydroxyphenyl) acryloyloxy)-3-(3,4-dihydroxyphenyl) propanoic acid, more commonly known as Rosmarinic acid.^[4] This compound demonstrated antibacterial activity against a panel of both Gram-positive and Gram-negative bacteria.

In Vitro Activity of *P. vulgaris* Extracts

The Minimum Inhibitory Concentration (MIC) values for the methanolic and petroleum ether flower extracts of *P. vulgaris* were determined.^[4]

Bacterial Strain	Methanol Extract MIC (μ g/ml)	Petroleum Ether Extract MIC (μ g/ml)
<i>Escherichia coli</i>	>100	Not specified
<i>Staphylococcus aureus</i>	Not specified	100

The MIC of the purified Rosmarinic acid was not explicitly stated in the provided search results.

Experimental Protocols

MIC Determination:

The Minimum Inhibitory Concentration of the *P. vulgaris* extracts was determined using the broth microdilution method.[\[4\]](#)

Isolation of Rosmarinic Acid:

The methanolic flower extract was subjected to column chromatography to isolate the active antibacterial compound.[\[4\]](#)

Other Compounds Designated as "Antibacterial Compound 2"

The designation "**Antibacterial compound 2**" has also been applied to other molecules in different contexts, though with less detailed information available in the initial search results:

- A compound from patent US5652238, mentioned in a MedChemExpress product listing.[\[5\]](#)[\[6\]](#)
- 2-(benzoylsulfanyl)-1,3-thiazol,4-yl, benzoate isolated from the pods of *Moringa oleifera*, which showed activity against both Gram-positive and Gram-negative bacteria with MIC values ranging from 1.30 to 4.10 mg/mL.[\[7\]](#)
- 2-hydroxyethyl-11-hydroxyhexadec-9-enoate from marine cyanobacteria, active against *Vibrio harveyi* and *V. parahaemolyticus* with MICs of 250–1000 µg/mL and 350–1000 µg/mL, respectively.[\[8\]](#)

Conclusion

The term "**Antibacterial compound 2**" is ambiguous and has been used to refer to at least seven distinct chemical entities from various natural and synthetic sources. This highlights the importance of using precise chemical identifiers (e.g., IUPAC names, CAS numbers) in scientific communication to avoid confusion. For researchers interested in a specific "**Antibacterial compound 2**," it is crucial to refer to the original publication or patent to identify

the exact molecule and its associated biological data. The information compiled here serves as a guide to the diverse substances that have shared this designation, providing a starting point for more detailed investigation.

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